

Navigating the Solubility Landscape of 1-(4-Fluorophenyl)thiourea: A Technical Guide

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Compound of Interest

Compound Name: 1-(4-Fluorophenyl)thiourea

Cat. No.: B188259

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This in-depth technical guide provides a comprehensive overview of the solubility of **1-(4-Fluorophenyl)thiourea**, a compound of interest for researchers, scientists, and professionals in the field of drug development. This document outlines the known solubility characteristics of this compound in common laboratory solvents, details experimental protocols for solubility determination, and presents a workflow for its synthesis, addressing a critical need for accessible and structured data in contemporary research.

Quantitative Solubility Data

Despite a thorough review of scientific literature and chemical databases, specific quantitative solubility data for **1-(4-Fluorophenyl)thiourea** (e.g., in grams per 100 mL or moles per liter) in a range of common solvents remains largely unpublished. However, multiple sources consistently report the compound as being soluble in methanol.^{[1][2]} The absence of precise numerical data highlights an area for future research to facilitate its application in various experimental and industrial settings.

To address this gap, this guide provides a generalized, yet detailed, experimental protocol for determining the solubility of compounds like **1-(4-Fluorophenyl)thiourea**.

Table 1: Qualitative Solubility of **1-(4-Fluorophenyl)thiourea**

Solvent	Qualitative Solubility
Methanol	Soluble[1][2]
Other common solvents	Data not available

Experimental Protocol for Solubility Determination

The following section details a standardized methodology for the experimental determination of the solubility of a solid organic compound such as **1-(4-Fluorophenyl)thiourea**. This protocol is based on established laboratory practices for generating reliable and reproducible solubility data.

Materials and Apparatus

- **1-(4-Fluorophenyl)thiourea** (solid)
- Selected solvents (e.g., water, ethanol, acetone, ethyl acetate, hexane)
- Analytical balance
- Thermostatically controlled shaker or magnetic stirrer with heating plate
- Calibrated thermometer
- Filtration apparatus (e.g., syringe filters with appropriate membrane)
- Volumetric flasks and pipettes
- Analytical instrumentation for concentration measurement (e.g., UV-Vis spectrophotometer, HPLC)

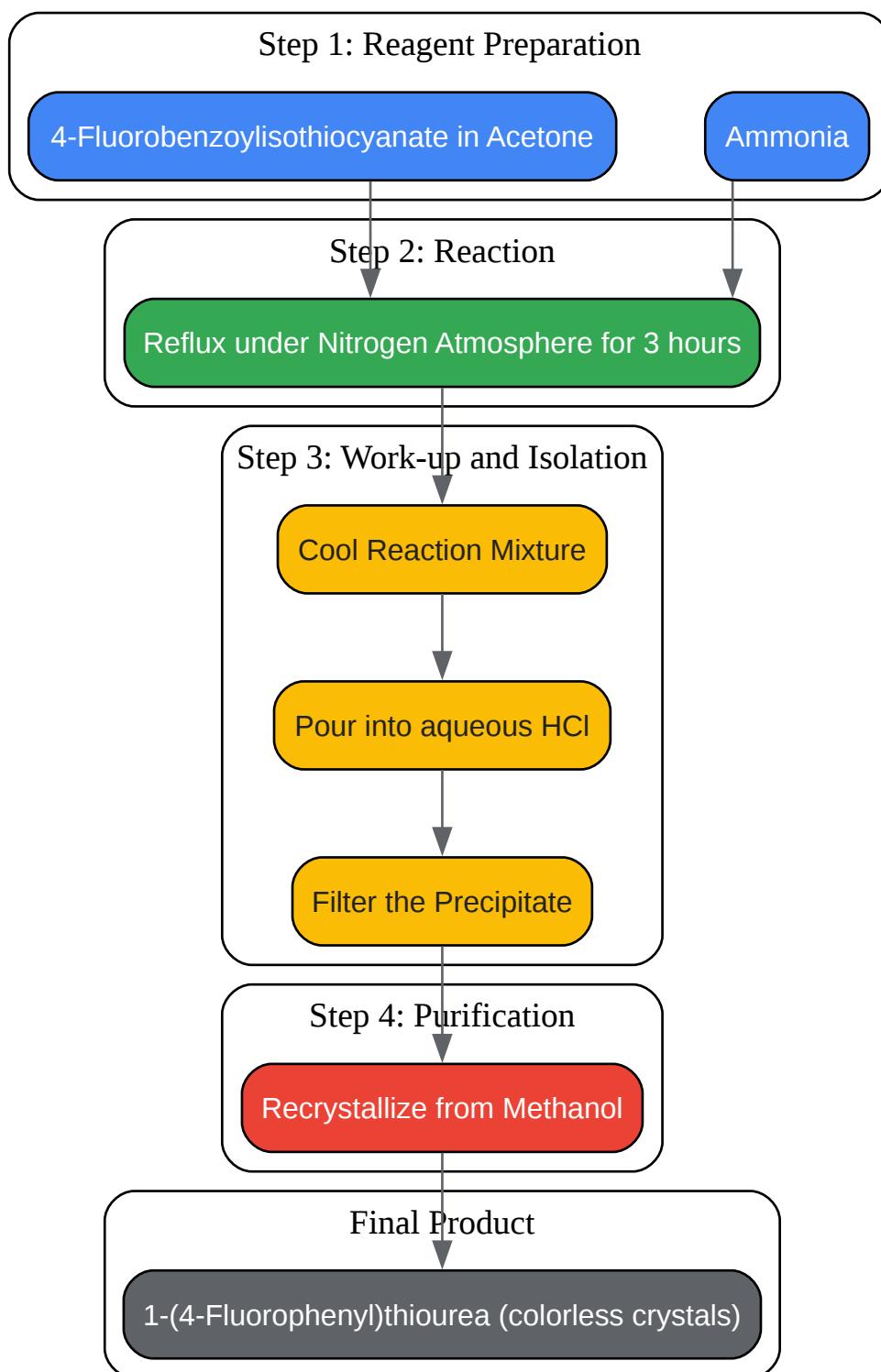
Procedure: Static Equilibrium Method

- Preparation of Saturated Solution:
 - Add an excess amount of solid **1-(4-Fluorophenyl)thiourea** to a known volume of the chosen solvent in a sealed container.

- Continuously agitate the mixture using a shaker or magnetic stirrer at a constant, controlled temperature for a sufficient period (typically 24-48 hours) to ensure equilibrium is reached.
- Phase Separation:
 - Allow the suspension to settle for a predetermined time at the constant temperature to permit the undissolved solid to sediment.
 - Carefully withdraw a sample of the supernatant using a pre-heated or pre-cooled syringe to match the equilibrium temperature, and immediately filter it using a syringe filter to remove any undissolved solid particles.
- Analysis:
 - Accurately dilute the filtered saturated solution with the same solvent to a concentration within the linear range of the analytical instrument.
 - Determine the concentration of **1-(4-Fluorophenyl)thiourea** in the diluted solution using a pre-calibrated analytical method (e.g., UV-Vis spectrophotometry at a predetermined λ_{max} or HPLC with a suitable standard curve).
- Calculation:
 - Calculate the solubility of the compound in the solvent at the specified temperature, expressed in units such as g/100 mL or mol/L, taking into account the dilution factor.

Synthesis Workflow of **1-(4-Fluorophenyl)thiourea**

The synthesis of **1-(4-Fluorophenyl)thiourea** is a well-documented process. The following diagram illustrates a typical experimental workflow for its preparation in a laboratory setting.

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Caption: Experimental workflow for the synthesis of **1-(4-Fluorophenyl)thiourea**.

Biological Significance

Derivatives of fluorophenyl thiourea have demonstrated a range of biological activities, including potential applications in diabetes management through the inhibition of enzymes such as α -amylase and α -glycosidase. Specifically, 4-fluorophenyl substituted thiourea derivatives have shown notable inhibitory effects on these enzymes, highlighting their therapeutic potential. Further research into the specific signaling pathways and mechanisms of action is an active area of investigation.

Conclusion

This technical guide consolidates the current understanding of the solubility of **1-(4-Fluorophenyl)thiourea**. While quantitative data is sparse, the provided qualitative information and detailed experimental protocols offer a solid foundation for researchers. The outlined synthesis workflow provides a practical guide for the preparation of this compound, enabling further studies into its chemical properties and biological activities. The clear need for quantitative solubility studies presents an opportunity for future research to further elucidate the physicochemical profile of this promising molecule.

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References

- 1. 1-(4-FLUOROPHENYL)-2-THIOUREA CAS#: 459-05-2 [m.chemicalbook.com]
- 2. 1-(4-FLUOROPHENYL)-2-THIOUREA | 459-05-2 [amp.chemicalbook.com]
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